

An In-Depth Technical Guide to Cyclopentane-1,1-dicarboxylic Acid

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Compound of Interest

Compound Name: Cyclopentane-1,1-dicarboxylic acid

Cat. No.: B1361529

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Cyclopentane-1,1-dicarboxylic acid**, including its chemical identifiers, physical properties, synthesis protocols, and a review of its known biological context. This document is intended to serve as a valuable resource for professionals in research and drug development.

Core Identifiers and Properties

Cyclopentane-1,1-dicarboxylic acid is a dicarboxylic acid with the carboxyl groups attached to the same carbon atom of a cyclopentane ring.

Table 1: Chemical Identifiers for **Cyclopentane-1,1-dicarboxylic acid**

Identifier	Value
CAS Number	5802-65-3[1]
Molecular Formula	C ₇ H ₁₀ O ₄
Molecular Weight	158.15 g/mol
InChIKey	YZFOGXKZTWZVFN-UHFFFAOYSA-N[2]
SMILES	OC(=O)C1(CCCC1)C(O)=O[2]

Table 2: Physicochemical Properties of **Cyclopentane-1,1-dicarboxylic acid**

Property	Value
Melting Point	187 °C[2]
Boiling Point	368.9 °C at 760 mmHg[1]
Density	1.416 g/cm ³ [1]
Flash Point	191.1 °C[1]
Refractive Index	1.542[1]
Appearance	White crystalline solid[1]
Solubility	Excellent solubility in organic solvents[1]

Synthesis and Experimental Protocols

The primary route for synthesizing **Cyclopentane-1,1-dicarboxylic acid** is through the malonic ester synthesis, followed by hydrolysis. This process involves the reaction of diethyl malonate with 1,4-dibromobutane in the presence of a base to form diethyl cyclopentane-1,1-dicarboxylate, which is then hydrolyzed to the target dicarboxylic acid.

Experimental Protocol: Synthesis of Diethyl Cyclopentane-1,1-dicarboxylate

This protocol is adapted from established malonic ester synthesis procedures.

Materials:

- Diethyl malonate
- 1,4-dibromobutane
- Sodium ethoxide
- Absolute ethanol

- Anhydrous ether
- Water
- Saturated sodium chloride solution
- Anhydrous sodium sulfate

Procedure:

- A solution of sodium ethoxide is prepared by dissolving sodium in absolute ethanol under anhydrous conditions.
- In a separate flask, equimolar amounts of diethyl malonate and 1,4-dibromobutane are mixed.
- The sodium ethoxide solution is slowly added to the diethyl malonate and 1,4-dibromobutane mixture while stirring vigorously. The reaction is exothermic and should be controlled to maintain a smooth reflux.^[3]
- After the addition is complete, the reaction mixture is refluxed for an additional 2-3 hours to ensure the completion of the cyclization.
- The ethanol is then removed by distillation.
- The residue is cooled, and water is added to dissolve the sodium bromide byproduct.
- The organic layer, containing the diethyl cyclopentane-1,1-dicarboxylate, is separated. The aqueous layer is extracted with ether to recover any dissolved product.
- The combined organic layers are washed with a saturated sodium chloride solution and dried over anhydrous sodium sulfate.
- The ether is removed by distillation, and the crude diethyl cyclopentane-1,1-dicarboxylate is purified by vacuum distillation.

Experimental Protocol: Hydrolysis of Diethyl Cyclopentane-1,1-dicarboxylate to Cyclopentane-1,1-dicarboxylic acid

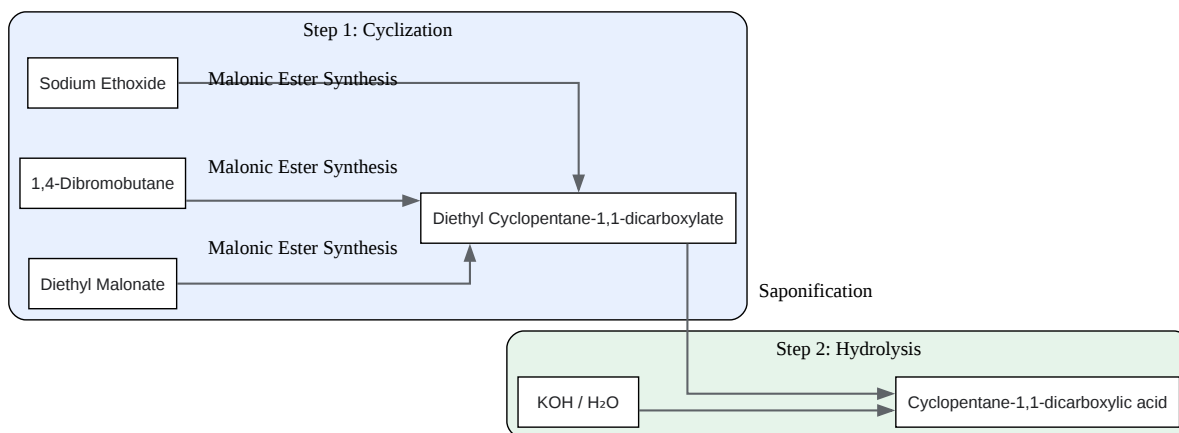
Materials:

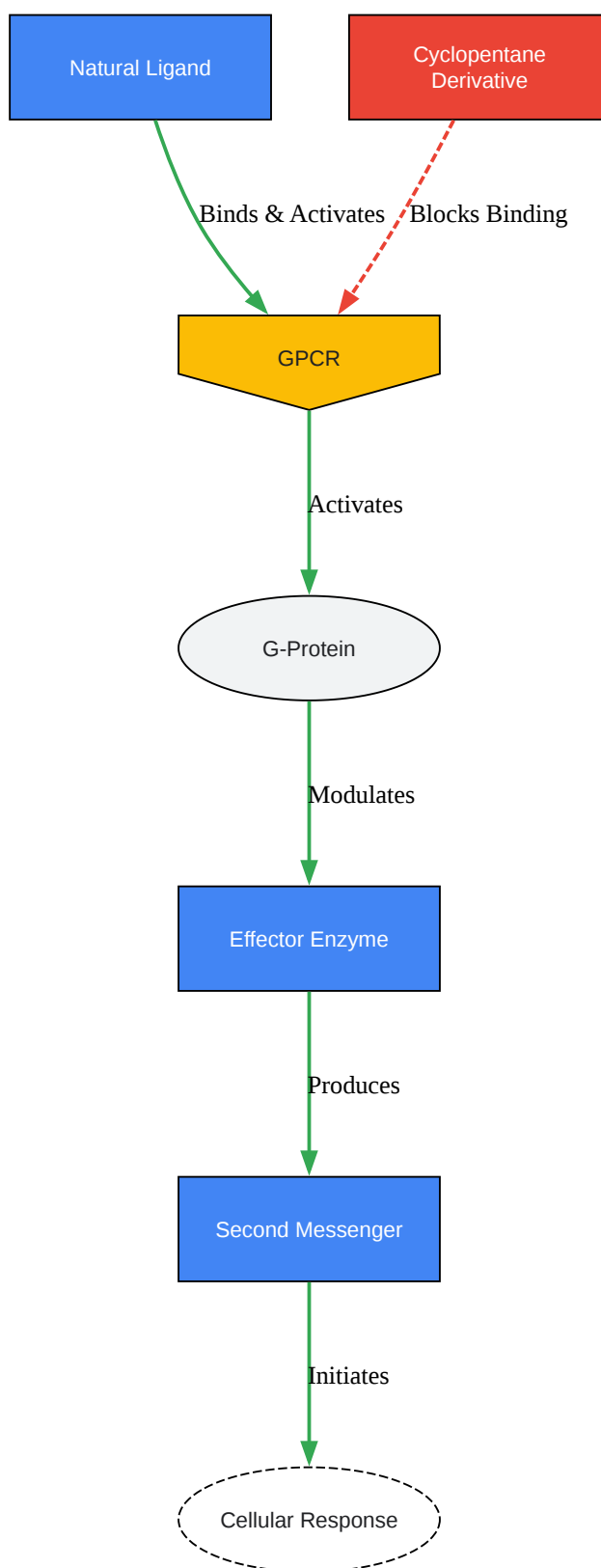
- Diethyl cyclopentane-1,1-dicarboxylate
- Potassium hydroxide (or Sodium hydroxide)
- Ethanol
- Water
- Concentrated hydrochloric acid

Procedure:

- The purified diethyl cyclopentane-1,1-dicarboxylate is refluxed with a solution of potassium hydroxide in ethanol for several hours to facilitate saponification.^[4]
- After the hydrolysis is complete, the ethanol is removed by distillation.
- The remaining aqueous solution containing the potassium salt of the dicarboxylic acid is cooled.
- The solution is then acidified with concentrated hydrochloric acid until the **Cyclopentane-1,1-dicarboxylic acid** precipitates out of the solution.
- The precipitated solid is collected by filtration, washed with cold water to remove any inorganic salts, and then dried.
- Recrystallization from a suitable solvent, such as hot water or an ethanol/water mixture, can be performed for further purification.

Logical Relationship of Synthesis Steps





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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Diethyl 1,1-cyclopentanedicarboxylate | C₁₁H₁₈O₄ | CID 77830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. homework.study.com [homework.study.com]
- 4. chem.libretexts.org [chem.libretexts.org]
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